

An In-depth Technical Guide to Glycidyl-diethylamine

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Compound of Interest

Compound Name: Glycidyl-diethylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Glycidyl-diethylamine**, a versatile chemical compound with applications in various fields of chemical synthesis and materials science. This document outlines its core physicochemical properties, synthesis protocols, and potential applications, presented in a format tailored for research and development professionals.

Core Physicochemical Properties

Glycidyl-diethylamine, also known as N,N-Diethylglycidylamine, is a substituted epoxide. Its chemical structure features a reactive epoxy ring and a diethylamino group, making it a valuable building block in organic synthesis.

Property	Value	Source
Molecular Formula	C ₇ H ₁₅ NO	[1] [2]
Molecular Weight	129.20 g/mol	[1] [2]
IUPAC Name	N-ethyl-N-(oxiran-2-ylmethyl)ethanamine	[1]
CAS Number	2917-91-1	[1]
Appearance	Liquid	
Synonyms	Diethyl(oxiran-2-ylmethyl)amine, 1-Diethylamino-2,3-epoxypropane	[2]

Synthesis of Glycidydiethylamine

A common method for the synthesis of glycidyl amines involves a two-step process. The first step is the reaction of an amine with an epihalohydrin, such as epichlorohydrin, to form an intermediate. This is followed by a dehydrohalogenation step to form the final epoxide ring.

A general synthesis route for glycidyl amines involves reacting an organic amine with propylene chloride to form an intermediate, which is then oxidized.[\[3\]](#)[\[4\]](#)

Logical Workflow for the Synthesis of a Glycidyl Amine

Caption: A logical workflow for the synthesis of **Glycidydiethylamine**.

Experimental Protocols

3.1. Synthesis of Glycidydiethylamine

This protocol is a representative example for the synthesis of glycidyl amines and should be adapted and optimized based on laboratory conditions and safety assessments.

- Materials:

- Diethylamine
- Epichlorohydrin
- Sodium hydroxide (NaOH)
- Anhydrous solvent (e.g., diethyl ether or dichloromethane)
- Deionized water
- Drying agent (e.g., anhydrous magnesium sulfate)
- Procedure:
 - In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve diethylamine in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen).
 - Cool the reaction mixture in an ice bath.
 - Add epichlorohydrin dropwise to the cooled solution while maintaining the temperature below 10°C.
 - After the addition is complete, allow the reaction to stir at room temperature for several hours to form the chlorohydrin intermediate.
 - Prepare a solution of sodium hydroxide in water and cool it in an ice bath.
 - Slowly add the cooled NaOH solution to the reaction mixture to induce ring closure (dehydrohalogenation).
 - After the addition, continue stirring for an additional period to ensure complete reaction.
 - Transfer the reaction mixture to a separatory funnel and separate the organic layer.
 - Wash the organic layer with deionized water and then with brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4).

- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by vacuum distillation to obtain pure **Glycidyl-diethylamine**.

3.2. Characterization

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR can be used to confirm the structure of the synthesized product by identifying the characteristic chemical shifts and coupling constants of the protons and carbons in the molecule.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR can be used to identify the functional groups present, particularly the characteristic vibrational frequencies of the epoxide ring and the C-N bonds.
- Mass Spectrometry (MS): MS can be used to determine the molecular weight of the product and to analyze its fragmentation pattern, further confirming its identity.

Applications in Polymer Chemistry

Glycidyl-diethylamine can be used as a monomer in polymerization reactions. For example, it can undergo anionic ring-opening polymerization with ethylene oxide to synthesize diblock or gradient copolymers.^[5] These copolymers may exhibit interesting properties, such as thermoresponsiveness.^[5]

Experimental Workflow for Polymer Synthesis using **Glycidyl-diethylamine**

Caption: A workflow for copolymer synthesis using **Glycidyl-diethylamine**.

Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling **Glycidyl-diethylamine**. It is important to consult the safety data sheet (SDS) before use.^{[6][7][8][9]}

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.^{[6][7]}

- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors.[6] Keep away from heat, sparks, and open flames.[6][8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[6]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[6][7]

Conclusion

Glycidyl diethylamine is a valuable chemical intermediate with a unique combination of a reactive epoxide ring and a tertiary amine. Its defined molecular weight and formula, coupled with its reactivity, make it a useful monomer and building block in organic and polymer chemistry. The protocols and data presented in this guide are intended to provide a foundation for researchers and professionals working with this compound. As with all chemical procedures, appropriate safety measures and experimental optimization are paramount.

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